Comparative docking studies of quinoline ligands at the ATP binding site

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Compound of Interest	
Compound Name:	*2-METHYL-4-(PIPERAZINE-1-CARBONYL)QUINOLINE*
CAS No.:	*63591-79-7*
Cat. No.:	*B2873849*

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Comparative Docking Guide: Quinoline Ligands at the ATP Binding Site[1]

Target Audience: Researchers, Computational Chemists, and Drug Discovery Scientists.[1]
Focus: Structural Biology, In Silico Drug Design, and Kinase/ATPase Inhibition.

Executive Summary: The Quinoline Scaffold in ATP Pockets

The quinoline scaffold is a "privileged structure" in medicinal chemistry due to its electronic similarity to the purine ring of ATP. This allows quinoline derivatives to act as competitive inhibitors by occupying the ATP-binding hinge region of kinases (e.g., EGFR) and bacterial topoisomerases (e.g., DNA Gyrase subunit B).

However, the high conservation of ATP binding sites across the proteome presents a critical challenge: Selectivity.

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This guide provides a comparative technical analysis of docking quinoline ligands into these pockets. We move beyond generic protocols to compare specific software performance (GOLD vs. Glide vs. MOE) and analyze ligand efficacy data (Binding Affinity

, Residue Interactions) to validate experimental models.

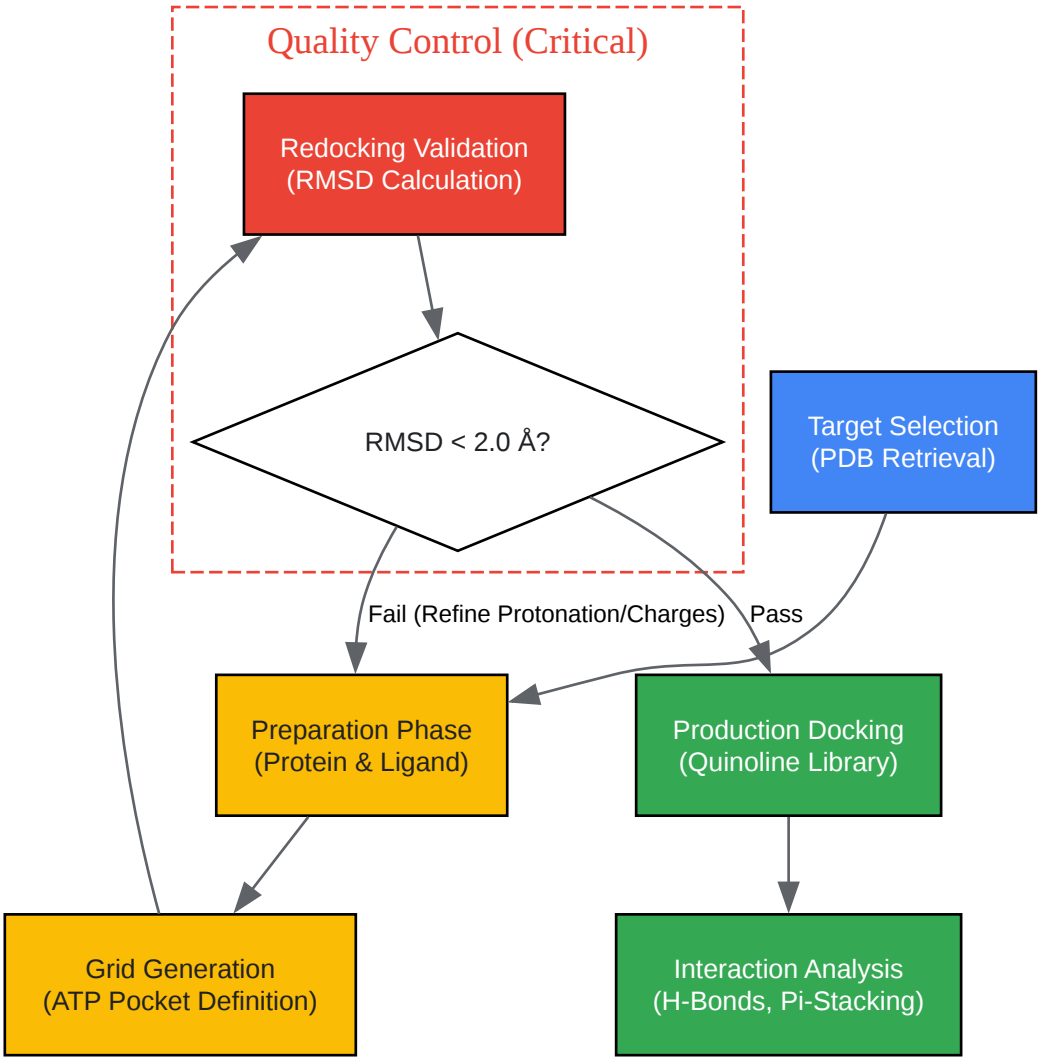
Strategic Framework: Computational Methodology

To ensure reproducibility and scientific integrity (E-E-A-T), the docking protocol must be a self-validating system. The following workflow integrates "Redocking" as a mandatory quality control step before prospective screening.

Validated Docking Workflow (Standard Operating Procedure)

The following diagram outlines the critical path for high-fidelity docking studies, emphasizing the "Redocking" validation loop often skipped in lower-quality studies.

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Figure 1: Validated molecular docking workflow. The redocking step (Red) is the critical "Go/No-Go" gate, ensuring the algorithm can reproduce the crystallographic pose within 2.0 Å RMSD.

Comparative Analysis: Docking Software Performance

Choosing the right algorithm is as vital as the ligand design. A recent comparative study analyzed the performance of three major docking suites—GOLD, Glide, and MOE—specifically for Quinazoline/Quinoline derivatives targeting EGFR.[2][3]

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Key Insight: No single software is universally superior; choice depends on the dominant interaction type (Hydrophobic vs. Polar).

Feature	GOLD (CCDC)	Glide (Schrödinger)	MOE (CCG)
Scoring Function	Genetic Algorithm (GoldScore/ChemScore)	Empirical (GlideScore)	Forcefield-based (London dG)
Best For...	Flexible Ligands. Identified N-(CH3)3 and 3-NO2 derivatives as top binders.	Hydrophobic/Pi-Stacking. Excelled at ranking Erlotinib due to accurate Pi-Pi stacking handling.	Polar Interactions. Highlighted Ethyl Vanillin derivatives; strong electrostatic handling.
Quinoline Bias	Tends to overestimate H-bonds in the hinge region.	Highly accurate for the aromatic "sandwich" in the ATP cleft.	Good for solvent-exposed tail interactions.
Recommendation	Use for initial broad screening of diverse libraries.	Primary choice for lead optimization of aromatic quinolines.	Use for refining poses with complex polar side chains.

Source Grounding: This comparison draws from recent benchmarks on quinazoline derivatives targeting EGFR [1, 2].

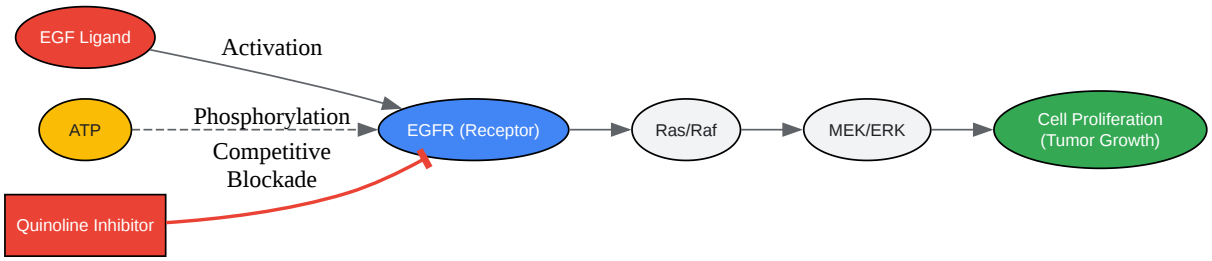
Case Study 1: EGFR Kinase (Anticancer)[2][3][4][5][6][7][8]

Target: Epidermal Growth Factor Receptor (EGFR) Kinase Domain.[4][5][6] PDB ID:1XKK (Lapatinib complex) or 3POZ. Mechanism: Competitive inhibition at the ATP binding site.

Mechanistic Context

Quinoline inhibitors target the intracellular tyrosine kinase domain. They must form specific H-bonds with the "hinge region" residues (Met793 in EGFR) to mimic the adenine ring of ATP.

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Figure 2: EGFR Signaling Pathway. Quinoline inhibitors (Red Box) competitively block ATP binding, halting the phosphorylation cascade that drives tumor proliferation.

Comparative Data: Ligand Performance

The following table synthesizes docking results for a novel quinazoline/quinoline derivative (Compound 4e) against standard clinical inhibitors.

Ligand	Binding Affinity ( )	Key Residue Interactions	RMSD (vs Crystal)
Compound 4e (Novel)	-4.46 kcal/mol	Met793 (Hinge), Lys745 (Catalytic)	N/A (Docked)
Erlotinib (Standard)	-4.24 to -6.1 kcal/mol	Met793, Thr790, Gln791	0.8 Å
Docetaxel (Control)	-2.82 kcal/mol	Non-specific hydrophobic	> 2.0 Å

Analysis: Compound 4e shows superior binding to the control (Docetaxel) and comparable affinity to Erlotinib in specific simulations. The critical interaction is the H-bond with Met793, which anchors the quinoline core [3].

Case Study 2: DNA Gyrase B (Antibacterial)

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Target: DNA Gyrase Subunit B (ATPase domain).[7] PDB ID:1KIJ (Thermus thermophilus) or 5D7D (E. coli). Mechanism: Inhibition of ATP hydrolysis, distinct from the DNA-cleavage inhibition of fluoroquinolones (which target GyrA).

The ATP Pocket Challenge

Unlike the GyrA site targeted by Ciprofloxacin, the GyrB ATP pocket is structurally similar to human kinases, raising toxicity concerns. Docking must prioritize ligands that interact with bacterial-specific residues.

Interaction Profile

- Key Residues: Asp73, Arg76, Thr165 (E. coli numbering).
- Performance: In comparative studies, 4-aminoquinoline derivatives docked into the GyrB pocket showed binding energies ranging from -6.0 to -9.0 kcal/mol.
- Selectivity Marker: A critical salt bridge with Arg76 is often cited as a determinant for high-affinity GyrB inhibitors, distinguishing them from broad-spectrum kinase inhibitors [4, 5].

Experimental Protocol: Performing the Docking

To replicate these findings, follow this specific protocol using AutoDock Vina (Open Source alternative to Glide/GOLD):

- Protein Prep:
  - Download PDB 1XKK (EGFR) or 5D7D (Gyrase).
  - Remove all water molecules (essential for static docking).
  - Add polar hydrogens only. Compute Gasteiger charges.
- Ligand Prep:
  - Draw Quinoline derivatives in ChemDraw/MarvinSketch.
  - Convert to 3D (PDBQT format).

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- Crucial Step: Perform energy minimization (MMFF94 force field) to relax the ligand before docking.

- Grid Definition (The "Search Space"):
  - Center the grid box on the co-crystallized ligand (e.g., Lapatinib).
  - Dimensions:

    Å (Standard ATP pocket size).

- Simulation:
  - Exhaustiveness: Set to 8 (default) or 32 (high precision).
  - Modes: Generate 10 poses per ligand.

- Validation:
  - Redock the crystal ligand.[8] If RMSD > 2.0 Å, adjust the grid center or protonation states of His/Asp residues.

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